

5-Bromo-2-phenylpyridine: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 5-Bromo-2-phenylpyridine

Cat. No.: B1272043

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CAS Number: 27012-25-5 Molecular Formula: $C_{11}H_8BrN$ Molecular Weight: 234.10 g/mol

This technical guide provides an in-depth overview of **5-Bromo-2-phenylpyridine**, a key intermediate in organic synthesis with significant applications in materials science and drug discovery. This document is intended for researchers, scientists, and professionals in drug development, offering comprehensive data, experimental protocols, and visualizations to support their work.

Physicochemical and Safety Data

5-Bromo-2-phenylpyridine is a solid, white to off-white crystalline powder at room temperature.[1][2] It is soluble in ethyl ether.[3] Key physicochemical properties and safety information are summarized in the tables below.

Property	Value	Reference
Molecular Weight	234.10 g/mol	
Melting Point	73-75 °C	[3]
Boiling Point (Predicted)	309.3 ± 22.0 °C	[3]
Density (Predicted)	1.426 ± 0.06 g/cm ³	[3]
pKa (Predicted)	2.08 ± 0.10	[3]

Safety Information	
Signal Word	Warning
Hazard Statements	H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)
Precautionary Statements	P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing)
Pictogram	GHS07

Synthesis and Experimental Protocols

The synthesis of **5-Bromo-2-phenylpyridine** and its derivatives often involves palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura coupling. This reaction is a versatile method for forming carbon-carbon bonds. Below is a general experimental protocol for a Suzuki-Miyaura coupling reaction involving a bromo-pyridine derivative, which can be adapted for the synthesis of **5-Bromo-2-phenylpyridine** derivatives.

General Protocol for Suzuki-Miyaura Coupling

This protocol describes the coupling of a bromo-pyridine with an arylboronic acid.

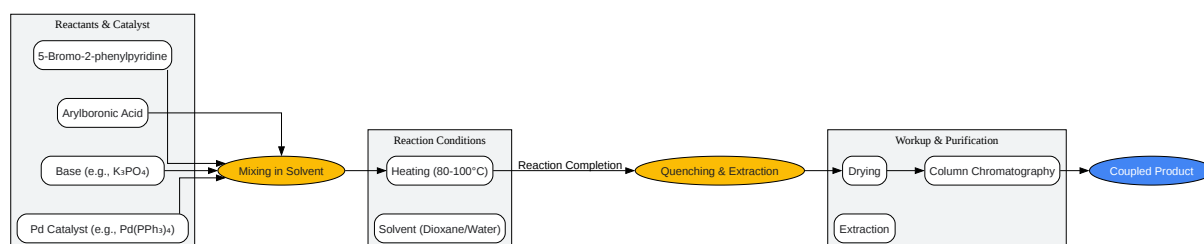
Materials:

- **5-Bromo-2-phenylpyridine** (or a similar bromo-pyridine starting material)
- Arylboronic acid
- Palladium catalyst (e.g., Tetrakis(triphenylphosphine)palladium(0) [Pd(PPh₃)₄])
- Base (e.g., Potassium phosphate [K₃PO₄])

- Solvent (e.g., 1,4-dioxane and water mixture)
- Schlenk flask
- Inert atmosphere (Nitrogen or Argon)

Procedure:

- To a Schlenk flask, add the bromo-pyridine (1.0 eq), the arylboronic acid (1.1-1.5 eq), and the base (2.0-3.0 eq).
- Add the palladium catalyst (typically 1-5 mol%).
- The flask is evacuated and backfilled with an inert gas (e.g., nitrogen or argon) three times.
- Add the degassed solvent system (e.g., a 4:1 mixture of 1,4-dioxane and water).
- The reaction mixture is stirred and heated at a temperature ranging from 80°C to 100°C. The reaction progress is monitored by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- Upon completion, the reaction mixture is cooled to room temperature.
- The mixture is then diluted with an organic solvent (e.g., ethyl acetate) and washed with water and brine.
- The organic layer is dried over anhydrous sodium sulfate or magnesium sulfate, filtered, and the solvent is removed under reduced pressure.
- The crude product is purified by column chromatography on silica gel to afford the desired coupled product.



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Caption: Suzuki-Miyaura Coupling Workflow

Applications in Research and Development

5-Bromo-2-phenylpyridine is a valuable building block in several areas of chemical research and development.

Organic Light-Emitting Diodes (OLEDs)

One of the primary applications of **5-Bromo-2-phenylpyridine** is as a ligand in the synthesis of phosphorescent iridium(III) complexes.^[4] These organometallic compounds are used as emitters in OLEDs due to their high quantum efficiency and tunable emission colors. The phenylpyridine framework forms the basis of the cyclometalating ligand, and the bromo-substituent provides a reactive site for further functionalization to fine-tune the electronic properties and, consequently, the emission characteristics of the final OLED device.

Drug Discovery and Medicinal Chemistry

The pyridine scaffold is a common motif in many biologically active compounds and approved drugs. The presence of both a phenyl group and a reactive bromine atom makes **5-Bromo-2-phenylpyridine** an attractive starting material for the synthesis of novel pharmaceutical candidates. The bromine atom can be readily displaced or used in cross-coupling reactions to introduce a variety of functional groups, enabling the exploration of structure-activity relationships in drug discovery programs. While specific biological activity for **5-Bromo-2-phenylpyridine** is not extensively reported, derivatives of 2-phenylpyrimidine have been investigated as potent inhibitors of Bruton's tyrosine kinase (BTK), a key target in the treatment of B-cell malignancies.

Specialty Chemicals

As a versatile intermediate, **5-Bromo-2-phenylpyridine** is used in the synthesis of a range of specialty chemicals. Its reactivity allows for the construction of more complex molecules with applications in materials science, agrochemicals, and other areas of chemical manufacturing.

Due to the lack of specific information in the search results regarding signaling pathways directly involving **5-Bromo-2-phenylpyridine**, a diagram illustrating a biological pathway cannot be provided at this time. The provided diagram illustrates a common synthetic workflow for this compound.

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